

# (-)-Anicyphos: A Technical Guide to Safety, Handling, and Storage

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## Compound of Interest

Compound Name: (-)-Anicyphos

Cat. No.: B1284223

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the safety, handling, and storage guidelines for **(-)-Anicyphos** based on currently available data. Due to the limited publicly available information on the specific biological applications of **(-)-Anicyphos**, the experimental protocol and signaling pathway described herein are representative examples based on the broader class of organophosphorus compounds. Researchers should validate all procedures and hypotheses with specific experimental data.

## Chemical and Physical Properties

**(-)-Anicyphos**, with the chemical name (4S)-(-)-5,5-Dimethyl-4-(2-methoxyphenyl)-1,3,2-dioxaphosphinan-2-ol 2-oxide, is a chiral organophosphorus compound. Its properties are summarized below.

Property	Value
CAS Number	98674-83-0
Molecular Formula	C <sub>12</sub> H <sub>17</sub> O <sub>5</sub> P
Molecular Weight	272.23 g/mol
Appearance	Solid
Melting Point	194-196 °C
Optical Activity	[α] <sub>22</sub> /D -59°, c = 1 in methanol
Storage Temperature	2-8 °C

## Safety and Hazard Information

**(-)-Anicyphos** is classified as an irritant. The primary hazards are skin irritation, serious eye irritation, and potential respiratory irritation.

### GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

## NFPA 704 Ratings

Category	Rating	Description
Health	2	Moderate Hazard - Temporary or minor injury may occur.
Flammability	0	Minimal Hazard - Materials that will not burn.
Instability	0	Minimal Hazard - Materials that are normally stable, even under fire conditions.

## Handling and Personal Protective Equipment (PPE)

Proper handling procedures and the use of appropriate personal protective equipment are crucial to minimize exposure and ensure laboratory safety.

### Engineering Controls

- Work in a well-ventilated area.
- Use a chemical fume hood for all manipulations of the solid compound and its solutions.
- Ensure that emergency eye wash stations and safety showers are readily accessible.

### Personal Protective Equipment

PPE Type	Specification
Eye/Face Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).
Skin and Body	A lab coat and other protective clothing as necessary to prevent skin contact.
Respiratory	In case of inadequate ventilation or when handling large quantities, use a NIOSH-approved respirator with an appropriate cartridge.

## Storage and Stability

Storage Condition	Recommendation
Temperature	Store in a refrigerator at 2-8 °C.
Container	Keep in a tightly sealed, original container.
Atmosphere	Store in a dry, well-ventilated area.
Incompatible Materials	Strong oxidizing agents.
Chemical Stability	The product is stable under normal handling and storage conditions.

## First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

## Representative Experimental Protocol: Acetylcholinesterase Inhibition Assay

Note: This is a generalized protocol for assessing a common activity of organophosphorus compounds and has not been specifically validated for **(-)-Anicyphos**.

This experiment aims to determine the in vitro inhibitory effect of **(-)-Anicyphos** on acetylcholinesterase (AChE) activity using Ellman's reagent (DTNB).

## Materials

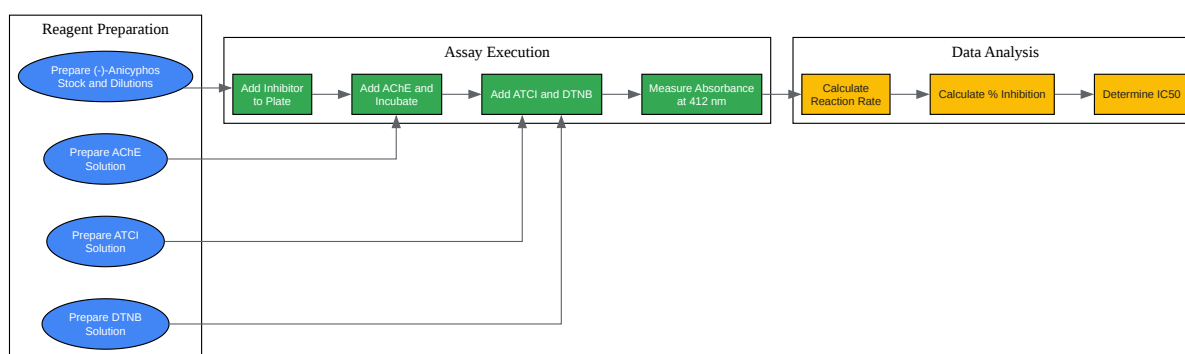
- **(-)-Anicyphos**
- Acetylcholinesterase (AChE) from electric eel
- Acetylthiocholine iodide (ATCI)
- 5,5'-Dithiobis(2-nitrobenzoic acid) (DTNB, Ellman's reagent)
- Phosphate buffer (pH 8.0)
- 96-well microplate
- Microplate reader

## Procedure

- Prepare Reagents:
  - Prepare a stock solution of **(-)-Anicyphos** in a suitable solvent (e.g., DMSO).
  - Prepare serial dilutions of the **(-)-Anicyphos** stock solution in phosphate buffer.
  - Prepare working solutions of AChE, ATCI, and DTNB in phosphate buffer.
- Assay Protocol:
  - Add 25  $\mu\text{L}$  of the **(-)-Anicyphos** dilutions to the wells of a 96-well plate.
  - Add 50  $\mu\text{L}$  of the AChE solution to each well and incubate for 10 minutes at room temperature.
  - Initiate the reaction by adding 50  $\mu\text{L}$  of the ATCI substrate and 50  $\mu\text{L}$  of the DTNB reagent.

- Immediately measure the absorbance at 412 nm every minute for 15 minutes using a microplate reader.
- Data Analysis:
  - Calculate the rate of reaction for each concentration of **(-)-Anicyphos**.
  - Determine the percentage of AChE inhibition for each concentration relative to a control without the inhibitor.
  - Plot the percentage of inhibition against the logarithm of the inhibitor concentration to determine the IC<sub>50</sub> value.

## Experimental Workflow Diagram



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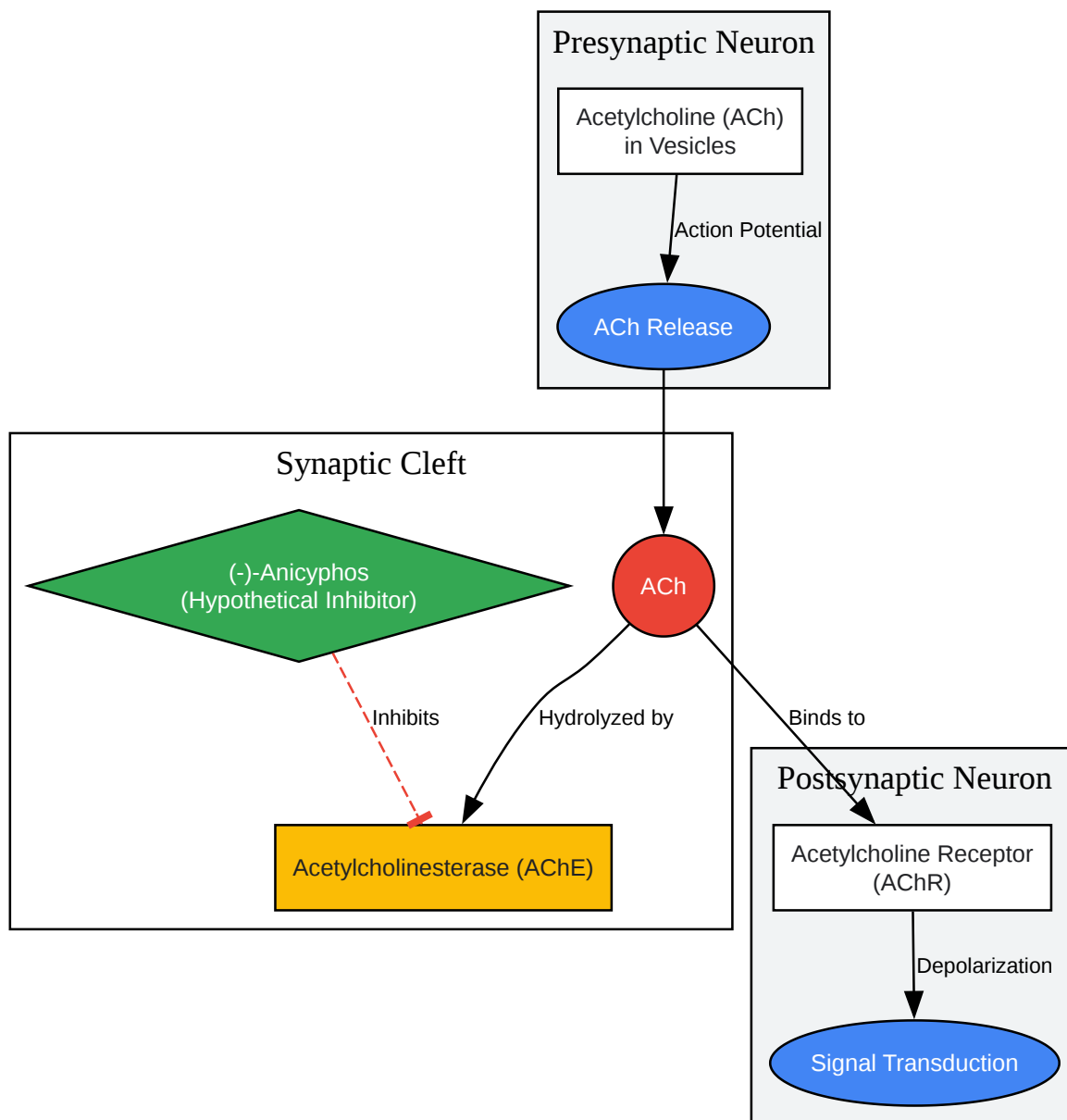
Caption: Workflow for an in vitro acetylcholinesterase inhibition assay.

## Representative Signaling Pathway: Cholinergic Synapse

Note: This diagram illustrates the general mechanism of cholinergic neurotransmission, which is a target for many organophosphorus compounds. The specific interaction of **(-)-Anicyphos** with components of this pathway has not been experimentally determined.

Organophosphorus compounds can act as inhibitors of acetylcholinesterase (AChE). In a cholinergic synapse, acetylcholine (ACh) is released from the presynaptic neuron and binds to receptors on the postsynaptic neuron. AChE is responsible for the rapid hydrolysis of ACh in the synaptic cleft, terminating the signal. Inhibition of AChE leads to an accumulation of ACh, resulting in overstimulation of cholinergic receptors.

### Cholinergic Synapse Signaling Diagram



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Caption: Hypothetical inhibition of acetylcholinesterase by **(-)-Anicyphos** in a cholinergic synapse.

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